

Personal protective equipment for handling Ethyl 9-hexadecenoate

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Compound of Interest

Compound Name: *Ethyl 9-hexadecenoate*

Cat. No.: *B1609348*

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Essential Safety and Handling Guide for Ethyl 9-hexadecenoate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 9-hexadecenoate**. Our commitment is to furnish comprehensive laboratory safety and chemical handling information, ensuring your work is conducted with the utmost safety and integrity.

Ethyl 9-hexadecenoate is not classified as a hazardous substance.[\[1\]](#) However, adherence to standard laboratory safety protocols is essential to mitigate any potential risks. Minor irritation may occur for susceptible individuals.[\[1\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. Below is a summary of key data for **Ethyl 9-hexadecenoate**.

Property	Value
Synonyms	Ethyl palmitoleate, cis-9-Hexadecenoic acid ethyl ester, Palmitoleic acid ethyl ester[1][2]
CAS Number	56219-10-4[1][2]
Molecular Formula	C ₁₈ H ₃₄ O ₂ [1][2]
Molecular Weight	282.47 g/mol [2]
Appearance	Colorless to almost colorless clear, oily liquid[2] [3]
Boiling Point	134 - 136 °C / 1 mmHg[2]
Density	0.870 g/cm ³ [2]
Flash Point	92.22 °C (198.00 °F)[4]
Purity	≥ 95% (GC)[2]

Personal Protective Equipment (PPE)

While **Ethyl 9-hexadecenoate** is not classified as hazardous, we recommend the following PPE as part of standard good laboratory practice to prevent skin and eye contact and to maintain a sterile research environment.

Protection Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	To prevent skin contact.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes.
Body Protection	Laboratory coat	To protect skin and clothing.

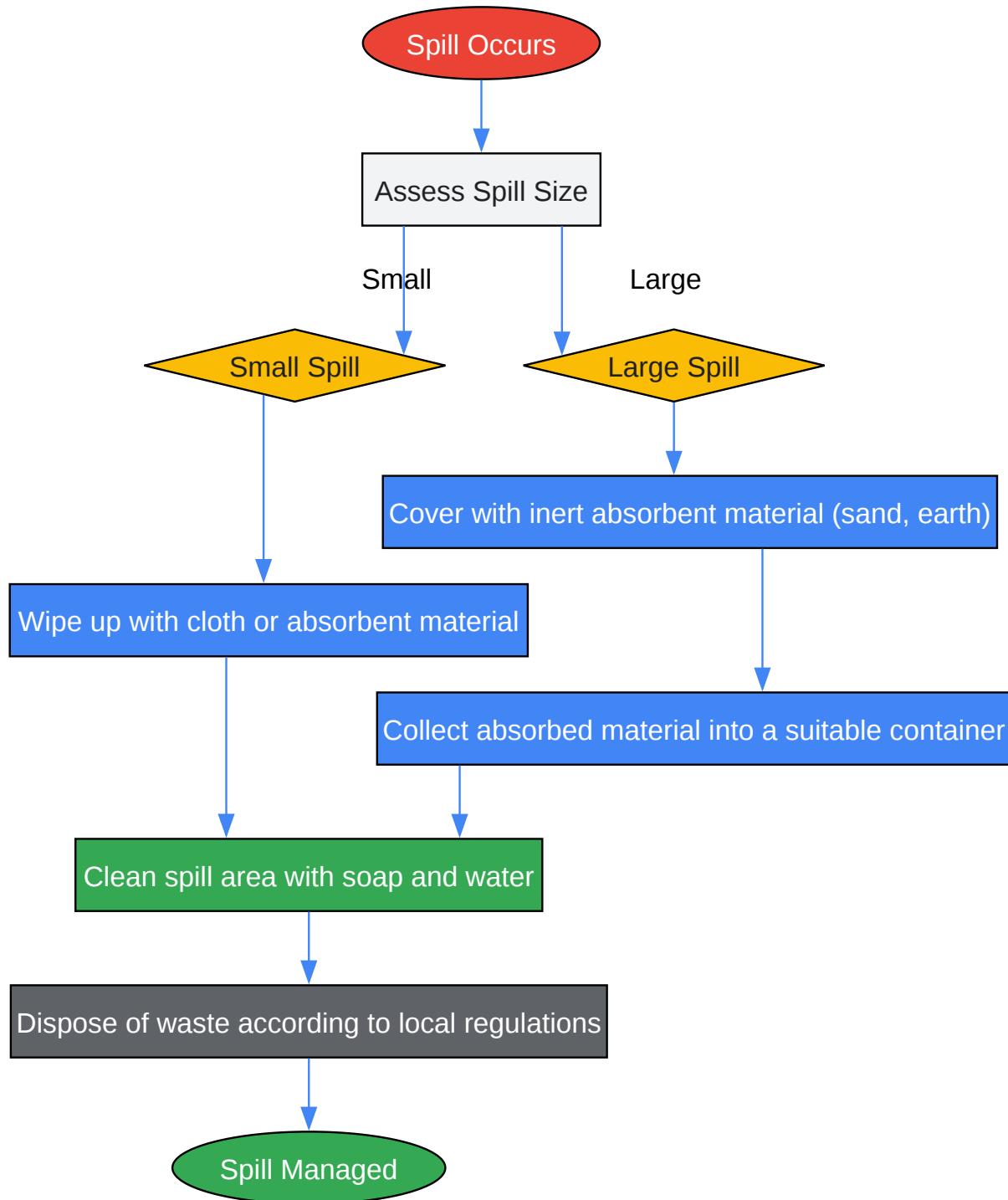
In situations where the substance is heated and fumes are generated, ensure adequate ventilation.[1] For most applications at ambient temperatures, respiratory protection is not required.[1]

Operational and Disposal Plans

Handling and Storage:

- Always handle **Ethyl 9-hexadecenoate** in a well-ventilated area.
- Store in a cool, dry place in a tightly sealed container.[\[1\]](#) Recommended storage temperature is between 0 - 8 °C.[\[2\]](#)
- Avoid contact with strong oxidizing agents and strong bases.[\[5\]](#)
- Wash hands thoroughly after handling.

Spill Management: A logical workflow for handling a spill is crucial for maintaining a safe laboratory environment.

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Caption: Workflow for managing an **Ethyl 9-hexadecenoate** spill.

Disposal Protocol: **Ethyl 9-hexadecenoate** is not classified as hazardous waste.[\[1\]](#) However, proper disposal is a critical aspect of laboratory safety and environmental responsibility.

- Collection: Collect waste **Ethyl 9-hexadecenoate** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, clearly labeled, and tightly sealed container.
- Labeling: The waste container must be labeled with the chemical name "**Ethyl 9-hexadecenoate**" and its CAS number (56219-10-4).
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the waste through a licensed and approved waste disposal service.[\[6\]](#) This is the safest and most compliant method.
- Regulatory Compliance: Ensure that the disposal method complies with all local, state, and federal environmental regulations. Do not discharge into sewers.[\[1\]](#) This product is not typically recycled.[\[1\]](#)

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